

HPLC method for quantification of DL-Methionine methylsulfonium chloride

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Compound of Interest

Compound Name: *DL-Methionine methylsulfonium chloride*

Cat. No.: *B075466*

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An HPLC Method for the Quantification of **DL-Methionine Methylsulfonium Chloride** (Vitamin U)

This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the accurate quantification of **DL-Methionine Methylsulfonium Chloride**, commonly known as Vitamin U, in pharmaceutical formulations and raw materials. This method is crucial for researchers, scientists, and professionals in drug development and quality control.

Introduction

DL-Methionine Methylsulfonium Chloride is a derivative of the amino acid methionine. It is sometimes referred to as "Vitamin U," although it is not officially recognized as a vitamin. It is found in various natural sources, particularly in raw cabbage juice, and is used in dietary supplements for its purported gastroprotective effects. Accurate and reliable quantification of this compound is essential for ensuring the quality and dosage accuracy of these products. High-Performance Liquid Chromatography (HPLC) offers the specificity and sensitivity required for this analysis.

This document provides a detailed protocol for the quantification of **DL-Methionine Methylsulfonium Chloride** using a reversed-phase HPLC method with UV detection. The method is designed to be straightforward and reproducible.

Experimental Protocols

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this method. The specific conditions are outlined in the table below.

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile: 0.05% Sulfuric Acid in Water (35:65 v/v)[1]
Flow Rate	1.0 mL/min[2]
Injection Volume	20 µL
Column Temperature	30°C
Detector	UV-Vis Detector
Detection Wavelength	200 nm[1]
Run Time	10 minutes

Preparation of Solutions

Standard Stock Solution (1000 µg/mL):

- Accurately weigh approximately 25 mg of **DL-Methionine Methylsulfonium Chloride** reference standard.
- Transfer it to a 25 mL volumetric flask.
- Dissolve and dilute to volume with deionized water. Mix thoroughly. This solution should be stored at 2-8°C and can be used for up to 7 days.

Working Standard Solutions:

- Prepare a series of working standard solutions by diluting the stock solution with deionized water to achieve concentrations in the range of 10 µg/mL to 100 µg/mL.
- Suggested concentrations for the calibration curve are 10, 25, 50, 75, and 100 µg/mL.

Sample Preparation (for Tablets):

- Weigh and finely powder no fewer than 10 tablets to obtain a homogenous sample.
- Accurately weigh a portion of the powder equivalent to approximately 25 mg of **DL-Methionine Methylsulfonium Chloride**.
- Transfer the powder to a 25 mL volumetric flask.
- Add approximately 15 mL of deionized water and sonicate for 15 minutes to ensure complete dissolution.
- Dilute to volume with deionized water and mix well.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

Method Validation Summary

The described HPLC method should be validated according to ICH guidelines to ensure its suitability for its intended purpose. Key validation parameters are summarized below.

Validation Parameter	Typical Acceptance Criteria
Linearity	Correlation coefficient (r^2) ≥ 0.999
Accuracy (Recovery)	98.0% to 102.0%
Precision (RSD)	Repeatability (Intra-day) $\leq 2.0\%$, Intermediate Precision (Inter-day) $\leq 2.0\%$
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1
Specificity	No interference from placebo or degradation products at the retention time of the analyte.

Data Presentation

Calibration Curve Data

A typical calibration curve is constructed by plotting the peak area of the analyte against the corresponding concentration.

Concentration ($\mu\text{g/mL}$)	Peak Area (Arbitrary Units)
10	150,000
25	375,000
50	750,000
75	1,125,000
100	1,500,000

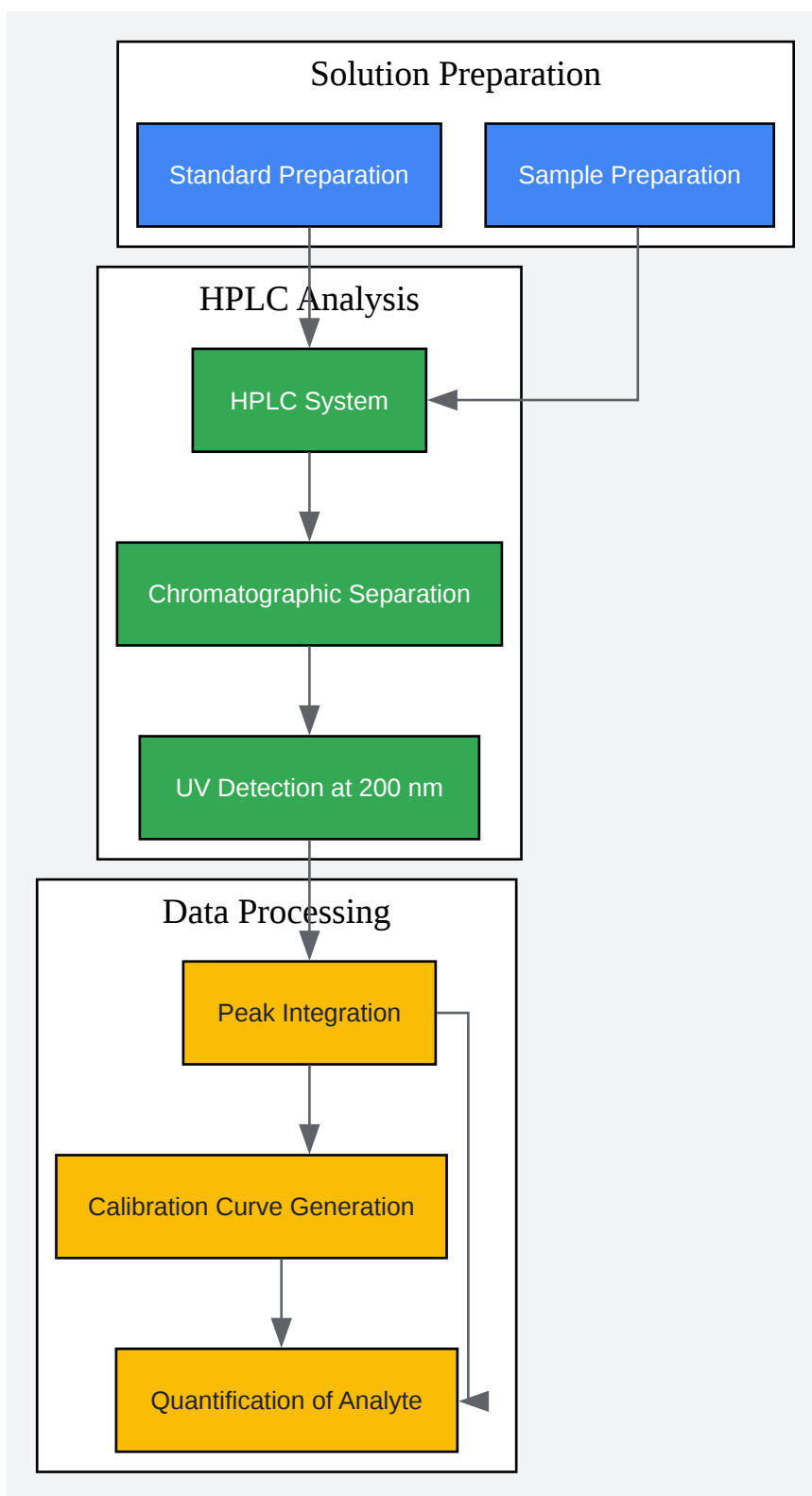
Linear Regression Equation: $y = 15000x$ Correlation Coefficient (r^2): 0.9999

Sample Analysis Results

The concentration of **DL-Methionine Methylsulfonium Chloride** in the sample can be calculated using the linear regression equation derived from the calibration curve.

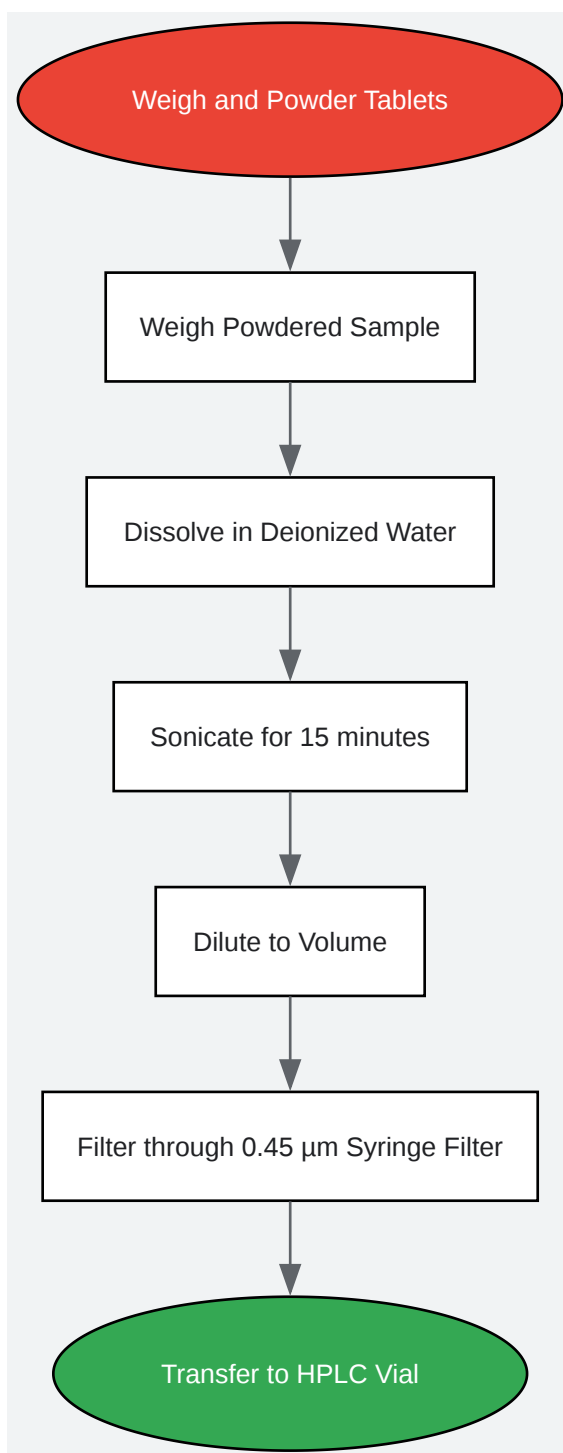
Sample ID	Peak Area	Calculated Concentration (µg/mL)	Amount per Tablet (mg)
Tablet Sample 1	748,500	49.9	49.9
Tablet Sample 2	751,500	50.1	50.1
Tablet Sample 3	750,000	50.0	50.0
Average	750,000	50.0	50.0
%RSD	0.20%	0.20%	0.20%

Visualizations



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Caption: Experimental workflow for the HPLC quantification of **DL-Methionine Methylsulfonium Chloride**.



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Caption: Detailed workflow for the preparation of tablet samples for HPLC analysis.

Conclusion

The HPLC method described in this application note is a reliable and efficient tool for the quantification of **DL-Methionine Methylsulfonium Chloride** in pharmaceutical products. The use of a common C18 column and a simple isocratic mobile phase makes this method easily transferable to most analytical laboratories. Proper method validation is essential to ensure the accuracy and precision of the results.

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References

- 1. HPLC Method for Analysis of Methionine on Primesep 100 Column | SIELC Technologies [sielc.com]
- 2. researchgate.net [researchgate.net]
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